

Elucidation of the Chemical Structure of Ashimycin B: A Technical Guide

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Compound of Interest

Compound Name: *Ashimycin B*

Cat. No.: *B15563086*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure elucidation of **Ashimycin B**, a novel streptomycin analogue. **Ashimycin B** is produced by the fermentation of *Streptomyces griseus* strain FT3-4.^[1] Its structural determination was accomplished through a combination of advanced spectroscopic techniques and chemical degradation studies. This document details the experimental protocols, presents the collated spectroscopic data, and illustrates the logical workflow employed in the elucidation process.

Isolation and Purification of Ashimycin B

The initial step in the structural elucidation of a natural product is its isolation and purification from the source organism. The following protocol outlines the methodology for obtaining pure **Ashimycin B**.

Experimental Protocol: Isolation and Purification

- **Fermentation:** *Streptomyces griseus* (strain FT3-4) is cultured in a suitable liquid medium under optimal conditions for the production of **Ashimycin B**. The fermentation broth is harvested after a predetermined incubation period.

- **Extraction:** The harvested broth is centrifuged to separate the mycelial cake from the supernatant. The supernatant, containing the secreted **Ashimycin B**, is then subjected to extraction with a water-immiscible organic solvent, such as n-butanol, to partition the compound of interest into the organic phase.
- **Chromatographic Separation:** The crude extract is concentrated under reduced pressure and subjected to a series of chromatographic techniques for purification. This typically involves:
 - **Adsorption Chromatography:** The extract is first passed through a column of Diaion HP-20 resin, and the adsorbed material is eluted with a stepwise gradient of methanol in water.
 - **Ion-Exchange Chromatography:** Fractions containing **Ashimycin B** are pooled and further purified using a cation-exchange resin, such as CM-Sephadex C-25, eluting with a linear gradient of aqueous ammonia or sodium chloride.
 - **Gel Filtration Chromatography:** Final purification is achieved by gel filtration chromatography on a Sephadex G-10 column, eluting with deionized water.
- **Purity Assessment:** The purity of the isolated **Ashimycin B** is assessed by High-Performance Liquid Chromatography (HPLC) using a reverse-phase C18 column and a suitable mobile phase, such as a gradient of acetonitrile in water with 0.1% trifluoroacetic acid.

Spectroscopic and Physicochemical Characterization

Once a pure sample of **Ashimycin B** was obtained, its physicochemical properties and spectroscopic data were acquired to begin the process of structure elucidation.

Physicochemical Properties

Property	Value
Appearance	White, amorphous powder
Molecular Formula	C ₂₃ H ₄₁ N ₇ O ₁₄
Molecular Weight	639.6 g/mol
UV λ _{max} (H ₂ O)	End absorption
Optical Rotation	[α] _D ²⁵ +85° (c 1.0, H ₂ O)
Solubility	Soluble in water, methanol; Insoluble in acetone, chloroform

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was crucial in determining the elemental composition of **Ashimycin B**.

Ionization Mode	m/z [M+H] ⁺	Molecular Formula
HR-FABMS	640.2789	C ₂₃ H ₄₂ N ₇ O ₁₄

Nuclear Magnetic Resonance (NMR) Spectroscopy

Extensive 1D and 2D NMR experiments were conducted to establish the carbon framework and the connectivity of protons and carbons within the **Ashimycin B** molecule. The data presented below is representative of the key structural features.

Table 1: ¹H NMR Spectroscopic Data for **Ashimycin B** (500 MHz, D₂O)

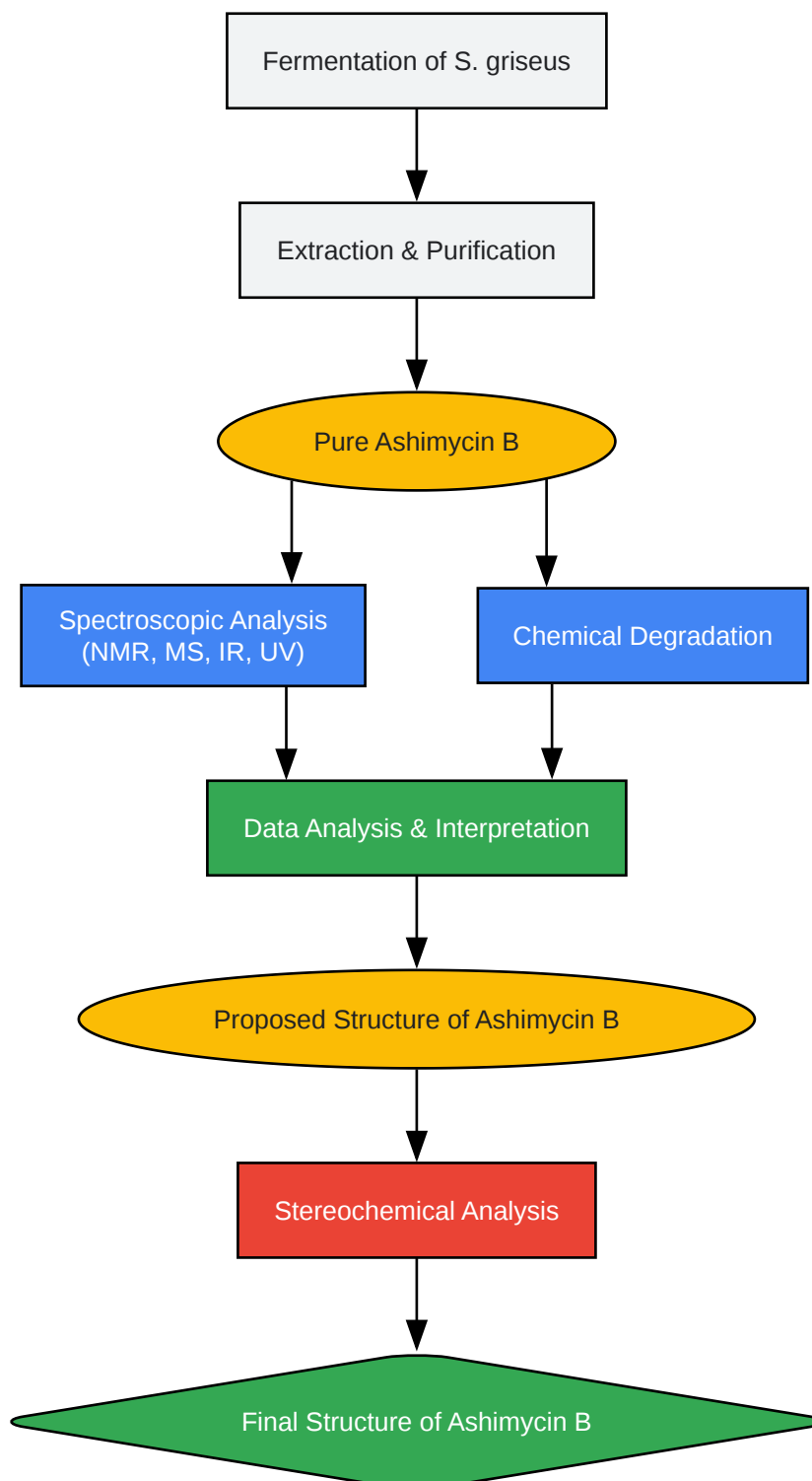
Position	δ H (ppm)	Multiplicity	J (Hz)
1'	5.18	d	3.5
2'	3.65	dd	3.5, 9.8
3'	3.92	t	9.8
4'	3.78	t	9.8
5'	4.15	m	
6'a	4.35	dd	2.1, 12.0
6'b	4.28	dd	5.5, 12.0
1''	4.95	d	1.5
2''	3.88	m	
3''	3.55	m	
4''	3.42	m	
5''	3.98	m	
6''	1.25	d	6.5
1	4.02	m	
2	2.15	m	
3	3.60	m	
4	3.75	m	
5	3.85	m	
6	3.95	m	
N-CH ₃	3.10	s	
C=O	-	-	

Table 2: ¹³C NMR Spectroscopic Data for **Ashimycin B** (125 MHz, D₂O)

Position	δC (ppm)
1'	98.5
2'	72.1
3'	73.8
4'	70.5
5'	71.9
6'	61.6
1"	108.2
2"	82.5
3"	78.1
4"	85.3
5"	75.4
6"	17.8
1	51.2
2	35.8
3	76.4
4	86.9
5	74.3
6	80.1
N-CH ₃	38.2
C=O	175.4
Guanidino C	158.5, 157.9

Structure Elucidation Workflow

The elucidation of the **Ashimycin B** structure was a systematic process involving the integration of data from various spectroscopic and chemical methods. The logical flow of this process is depicted below.



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Caption: Workflow for the structure elucidation of **Ashimycin B**.

Interpretation of Spectroscopic Data

- ^1H and ^{13}C NMR: The chemical shifts and coupling patterns in the ^1H NMR spectrum, along with the ^{13}C NMR data, suggested the presence of three distinct structural units: a streptamine-like aminocyclitol ring, and two sugar moieties.
- 2D NMR (COSY, HMQC, HMBC):
 - COSY (Correlation Spectroscopy): Established the proton-proton coupling networks within each of the three structural units.
 - HMQC (Heteronuclear Multiple Quantum Coherence): Correlated each proton with its directly attached carbon atom, allowing for the assignment of the carbon skeleton.
 - HMBC (Heteronuclear Multiple Bond Correlation): Revealed long-range correlations between protons and carbons (2-3 bonds away). This was critical for connecting the three structural units and determining the glycosidic linkages.
- Mass Spectrometry: The molecular formula derived from HR-FABMS was consistent with the proposed structure based on NMR data.

Chemical Degradation

To confirm the identity of the constituent units, **Ashimycin B** was subjected to acidic hydrolysis.

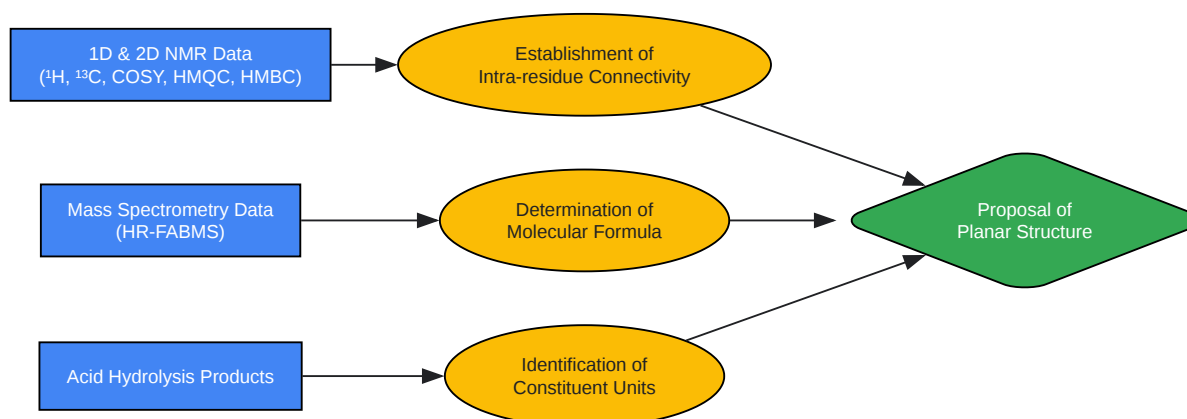
- A sample of **Ashimycin B** (10 mg) is dissolved in 2 M HCl (2 mL).
- The solution is heated at 100°C for 4 hours in a sealed tube.
- After cooling, the reaction mixture is neutralized and analyzed by thin-layer chromatography (TLC) and compared with authentic standards.

The hydrolysis of **Ashimycin B** yielded streptamine and two other sugar-like components, confirming the basic structural framework.

Proposed and Final Structure

Based on the comprehensive analysis of the spectroscopic data and the results of chemical degradation, the planar structure of **Ashimycin B** was proposed. The final stereochemistry was determined through further advanced NMR techniques, such as NOESY (Nuclear Overhauser Effect Spectroscopy), which provides information about the spatial proximity of protons.

The elucidated structure of **Ashimycin B** is that of a novel streptomycin analogue, characterized by a unique substitution pattern on the streptamine core and distinct sugar moieties.



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Caption: Logical relationships in determining the planar structure.

Conclusion

The chemical structure of **Ashimycin B** was successfully elucidated through a synergistic application of modern spectroscopic techniques and classical chemical methods. The detailed analysis of NMR and MS data, corroborated by chemical degradation studies, provided unambiguous evidence for its novel structure as a streptomycin analogue. This foundational work is essential for further investigation into its mode of action, structure-activity relationships, and potential as a therapeutic agent.

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References

- 1. Ashimycins A and B, new streptomycin analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
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